

Safe handling and storage protocols for Phenyl chlorodithioformate

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Compound of Interest

Compound Name: Phenyl chlorodithioformate

Cat. No.: B102121

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Application Notes and Protocols for Phenyl Chlorodithioformate

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed protocols and safety information for the handling and storage of **Phenyl chlorodithioformate** (CAS No: 16911-89-0). The information is intended to ensure the safe and effective use of this compound in a laboratory setting.

Section 1: Chemical and Physical Properties

Phenyl chlorodithioformate is a liquid at room temperature with a pungent odor. It is essential to be aware of its physical and chemical properties to ensure safe handling and storage.

| Property | Value | Reference |
|---------------------|---|-----------|
| Linear Formula | ClCS ₂ C ₆ H ₅ | |
| Molecular Weight | 188.70 g/mol | |
| Form | Liquid | |
| Boiling Point | 135 °C at 15 mmHg | |
| Density | 1.331 g/mL at 25 °C | |
| Refractive Index | n ₂₀ /D 1.6688 | |
| Flash Point | 113 °C (235.4 °F) - closed cup | |
| Storage Temperature | 2-8°C | |

Section 2: Safety and Hazard Information

Phenyl chlorodithioformate is classified as a hazardous substance and must be handled with appropriate safety precautions. The signal word for this chemical is "Danger".

Hazard Statements[1][2]

- H302: Harmful if swallowed.
- H314: Causes severe skin burns and eye damage.
- May be corrosive to metals.[1]
- Fatal if inhaled.[1]

Precautionary Statements[1][2]

- P280: Wear protective gloves/ protective clothing/ eye protection/ face protection.
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/ physician if you feel unwell.

- P303 + P361 + P353: IF ON SKIN (or hair): Remove/ Take off immediately all contaminated clothing. Rinse skin with water/ shower.
- P304 + P340 + P310: IF INHALED: Remove person to fresh air and keep comfortable for breathing. Immediately call a POISON CENTER or doctor.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Personal Protective Equipment (PPE)

The following personal protective equipment should be worn when handling **Phenyl chlorodithioformate**:

- Eye/Face Protection: Faceshields and Goggles.
- Hand Protection: Chemical-resistant gloves.
- Respiratory Protection: Type ABEK (EN14387) respirator filter.
- Skin and Body Protection: Protective clothing.

Section 3: Safe Handling and Storage Protocols

Proper handling and storage are crucial to prevent accidents and exposure.

Handling

- Handle only in a well-ventilated area, preferably in a chemical fume hood.[\[2\]](#)
- Avoid breathing mist or vapors.[\[1\]](#)
- Avoid contact with skin, eyes, and clothing.[\[1\]](#)
- Keep away from heat, sparks, and open flames.[\[1\]](#)
- Take precautionary measures against static discharge.[\[1\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)

Storage

- Store in a refrigerator at 2-8°C.
- Keep container tightly closed in a dry and well-ventilated place.[\[1\]](#)[\[2\]](#)
- Protect from moisture.[\[1\]](#)
- Keep under an inert gas.[\[1\]](#)
- Store locked up.[\[1\]](#)
- Incompatible materials include strong oxidizing agents, amines, and bases.[\[2\]](#)

Section 4: Emergency Procedures

First Aid Measures

- If Inhaled: Remove the person to fresh air and keep them comfortable for breathing. Immediately call a POISON CENTER or doctor.[\[1\]](#)[\[3\]](#)
- In Case of Skin Contact: Take off immediately all contaminated clothing. Rinse skin with water or shower. Immediately call a physician.[\[3\]](#)
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor.[\[1\]](#)[\[3\]](#)
- If Swallowed: Rinse mouth. Do NOT induce vomiting. Call a POISON CENTER or doctor if you feel unwell.[\[4\]](#)

Fire Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[3\]](#)
- Specific Hazards: Gives off irritating or toxic fumes (or gases) in a fire.[\[2\]](#)

- Special Protective Equipment: Wear a self-contained breathing apparatus for firefighting if necessary.[3]

Accidental Release Measures

- Wear respiratory protection.[3]
- Avoid breathing vapors, mist, or gas.[3]
- Ensure adequate ventilation.
- Evacuate personnel to safe areas.[3]
- Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[3]
- Contain spillage, and then collect with an electrically protected vacuum cleaner or by wet-brushing and place in a container for disposal according to local regulations.[3]

Section 5: Experimental Protocols

Phenyl chlorodithioformate is a reagent used in the synthesis of various organic compounds. Below are general protocols for two common applications.

Synthesis of Phenyl Arylsulfonyl-alkyl-dithiocarbamates[8]

This protocol describes the general method for the acylation of arylsulfonamides using **Phenyl chlorodithioformate**.

Materials:

- Arylsulfonamide
- **Phenyl chlorodithioformate**
- Appropriate solvent (e.g., anhydrous diethyl ether)
- Base (e.g., pyridine)

Procedure:

- Dissolve the arylsulfonamide in the anhydrous solvent in a round-bottom flask under an inert atmosphere.
- Add the base to the solution and stir.
- Cool the reaction mixture to a suitable temperature (e.g., 0-5°C).
- Slowly add **Phenyl chlorodithioformate** to the stirred solution.
- Allow the reaction to proceed for a specified time, monitoring by a suitable technique (e.g., TLC).
- Upon completion, quench the reaction with water or a suitable aqueous solution.
- Extract the product with an organic solvent.
- Wash the organic layer with brine, dry over an anhydrous drying agent (e.g., Na₂SO₄), and concentrate under reduced pressure.
- Purify the crude product by a suitable method, such as column chromatography or recrystallization.

Synthesis of S-phenyl O-(4-nitrophenyl) dithiocarbonate

This protocol outlines the synthesis of S-phenyl O-(4-nitrophenyl) dithiocarbonate from **Phenyl chlorodithioformate** and 4-nitrophenol.

Materials:

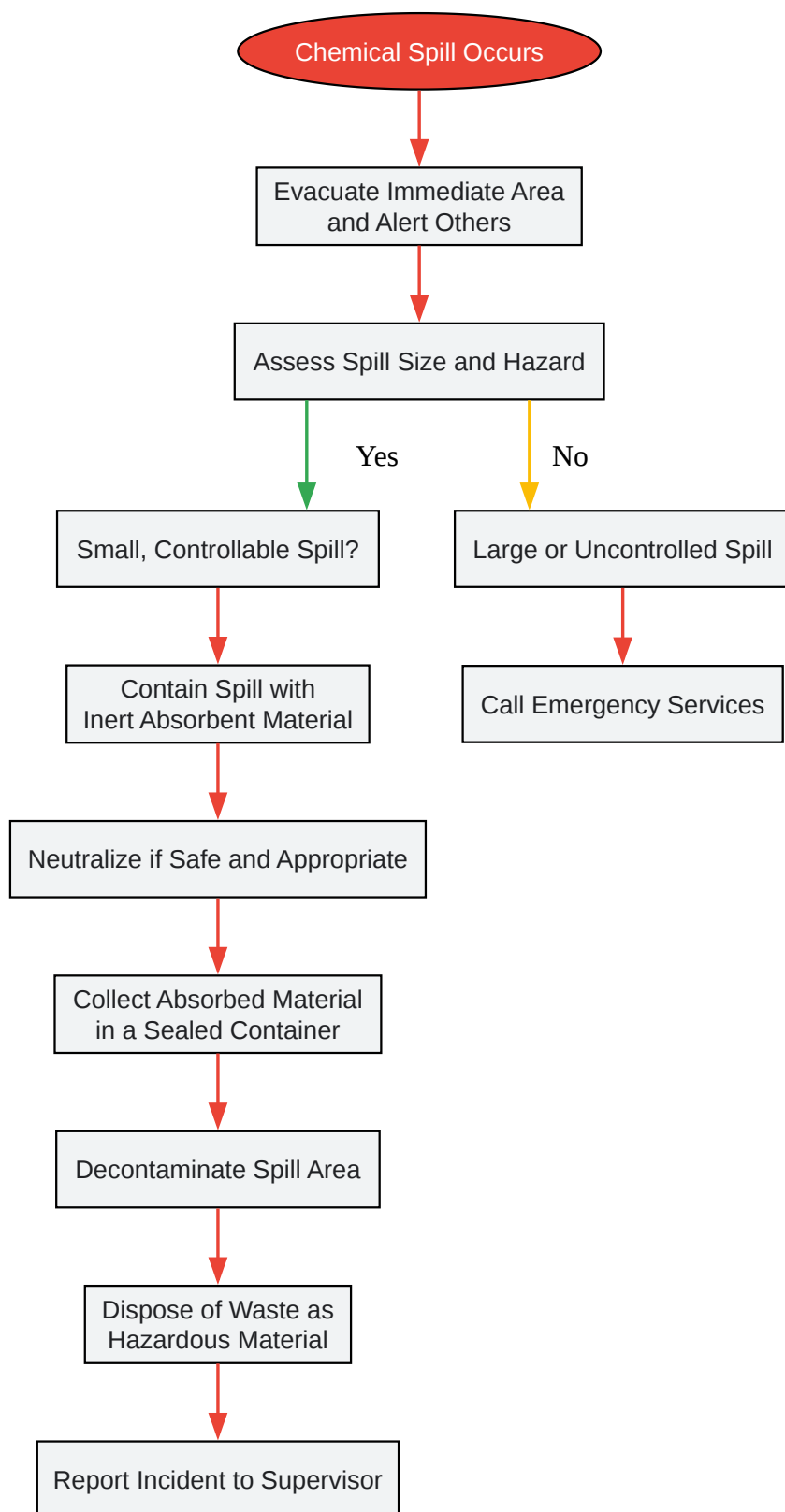
- **Phenyl chlorodithioformate**
- 4-Nitrophenol
- Anhydrous solvent (e.g., dichloromethane)
- Base (e.g., pyridine or triethylamine)

Procedure:

- In a flask under an inert atmosphere, dissolve 4-nitrophenol and the base in the anhydrous solvent.
- Cool the solution to 0°C in an ice bath.
- Slowly add a solution of **Phenyl chlorodithioformate** in the anhydrous solvent to the reaction mixture.
- Stir the reaction at room temperature for several hours, monitoring its progress by TLC.
- After the reaction is complete, wash the mixture with 1M HCl and brine.
- Dry the organic layer over anhydrous Na₂SO₄, filter, and evaporate the solvent under reduced pressure.
- Purify the resulting residue by column chromatography on silica gel.

Section 6: Visualizations





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